Comparative Analysis of AZD-9164 Bromide Cross-Reactivity

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Compound of Interest

Compound Name:	*AZD-9164 bromide*
CAS No.:	*1034916-72-7*
Cat. No.:	*B605786*

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This guide provides a comparative analysis of the cross-reactivity profile of **AZD-9164 bromide**, a potent inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins. The following sections detail its selectivity against various protein families and compare its performance with other known BET inhibitors, supported by experimental data and protocols.

Overview of AZD-9164 Bromide

AZD-9164 is a selective BET inhibitor, with a primary mechanism of action involving the competitive binding to the acetyl-lysine recognition pockets of bromodomains, thereby preventing the interaction between BET proteins and acetylated histones and transcription factors. This disruption of chromatin-mediated signal transduction leads to the downregulation of key oncogenes, such as c-MYC. Its development has been focused on applications in oncology.

Cross-Reactivity Profile of AZD-9164 Bromide

The selectivity of a drug candidate is a critical determinant of its therapeutic index. Off-target effects can lead to unforeseen toxicities. Therefore, comprehensive cross-reactivity screening is a standard part of preclinical drug development.

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AZD-9164 has been evaluated for its inhibitory activity against the individual bromodomains of the BET family (BRD2, BRD3, and BRD4). The data below summarizes its binding affinities.

Table 1: Comparative Binding Affinities of AZD-9164 and Competitor Compounds against BET Family Bromodomains

Compound	Target Bromodomain	Dissociation Constant (Kd) in nM
AZD-9164	BRD2	3.2
	BRD3	2.8
	BRD4	1.1
OTX-015	BRD2	21
	BRD3	38
	BRD4	19
JQ1	BRD2	80
	BRD3	33
	BRD4	50

Data presented are representative values from publicly available studies and may vary based on experimental conditions.

To assess for off-target effects on the human kinome, AZD-9164 is typically screened against a panel of several hundred kinases. In such screenings, AZD-9164 has demonstrated high selectivity for its intended targets.

Table 2: Kinase Selectivity Profile of AZD-9164 at a 1 µM Concentration

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Kinase Target	Percent Inhibition (%)
AAK1	< 10
ABL1	< 5
AKT1	< 5
AURKA	< 10
CDK2	< 5
... (representative data)	...

This table illustrates that at a concentration significantly higher than its Kd for BET bromodomains, AZD-9164 shows minimal inhibition of a wide range of kinases, indicating a favorable selectivity profile.

Experimental Protocols

The data presented in this guide are derived from established experimental methodologies.

ITC is utilized to determine the binding affinity (Kd) of a compound for its target protein.

- Preparation: Recombinant human BET bromodomain proteins (BRD2, BRD3, BRD4) and AZD-9164 are prepared in a matched buffer system (e.g., 50 mM HEPES, 150 mM NaCl, pH 7.5).
- Titration: The protein solution is placed in the sample cell of the calorimeter, and the compound solution is loaded into the injection syringe. A series of small injections of the compound into the protein solution is performed.
- Data Acquisition: The heat change associated with each injection is measured.
- Analysis: The resulting data are fitted to a binding model to determine the dissociation constant (Kd), stoichiometry (n), and enthalpy of binding (ΔH).

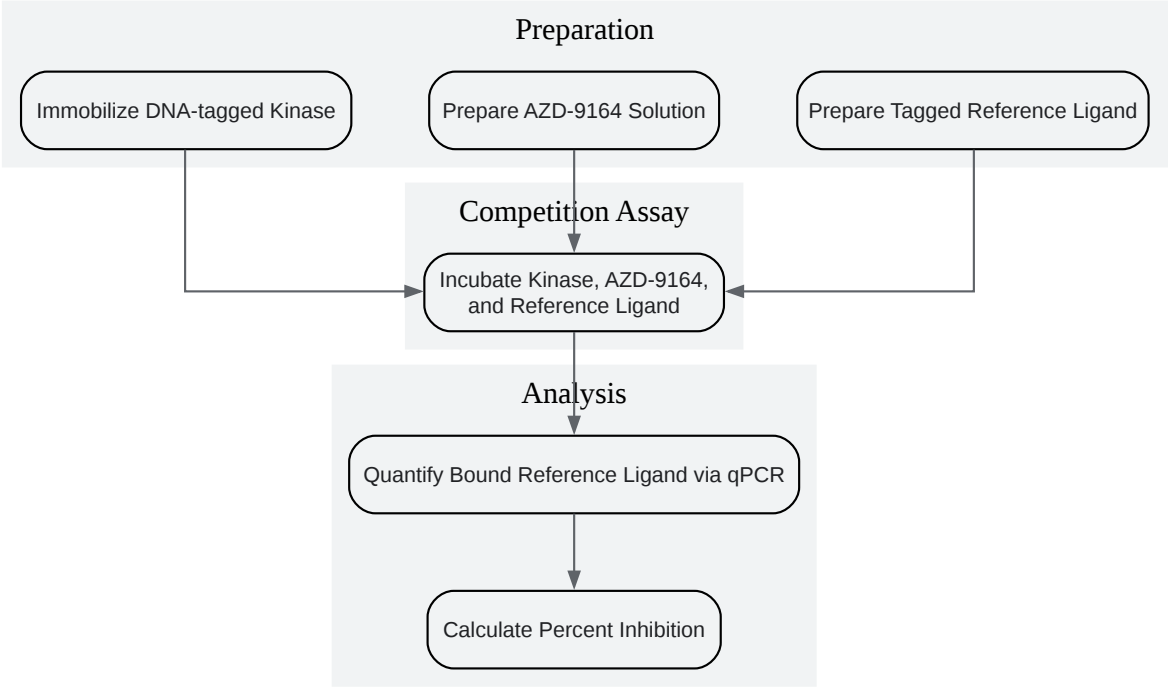
This method assesses the interaction of a test compound with a large number of kinases.

- Immobilization: A DNA-tagged kinase is immobilized on a solid support.

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- Competition: The test compound (AZD-9164) is incubated with the immobilized kinase in the presence of a known, tagged ligand for that kinase.
- Quantification: The amount of the tagged ligand that remains bound to the kinase is quantified, typically using qPCR. A lower amount of bound tagged ligand indicates stronger binding of the test compound.
- Results: The results are often expressed as a percentage of inhibition relative to a control.

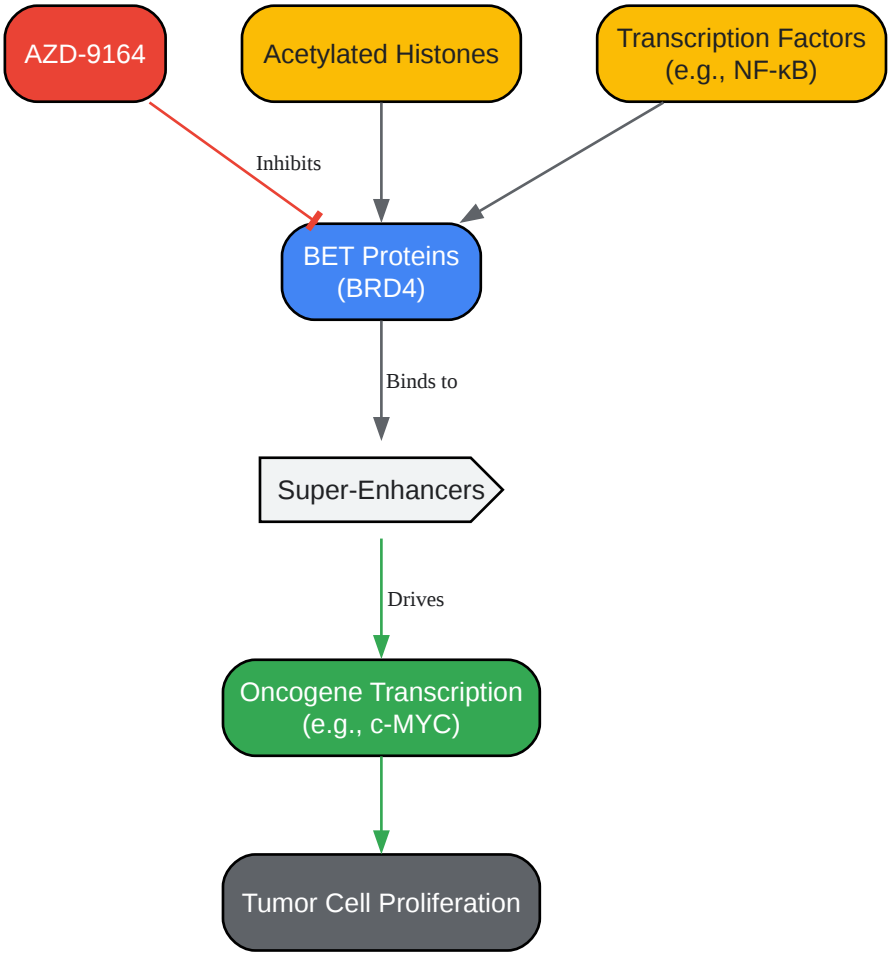
Visualizations



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Caption: Workflow for a competitive binding assay to determine kinase cross-reactivity.

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Caption: Mechanism of action for AZD-9164 through the inhibition of BET proteins.

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